

An In-depth Technical Guide to Isobutyl Vinyl Ether: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Isobutyl vinyl ether*

Cat. No.: B089885

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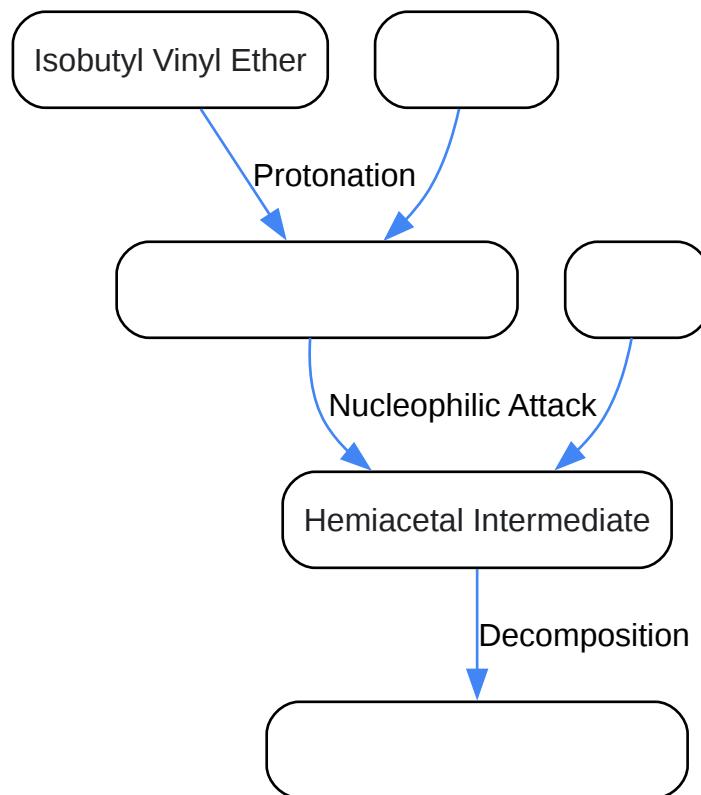
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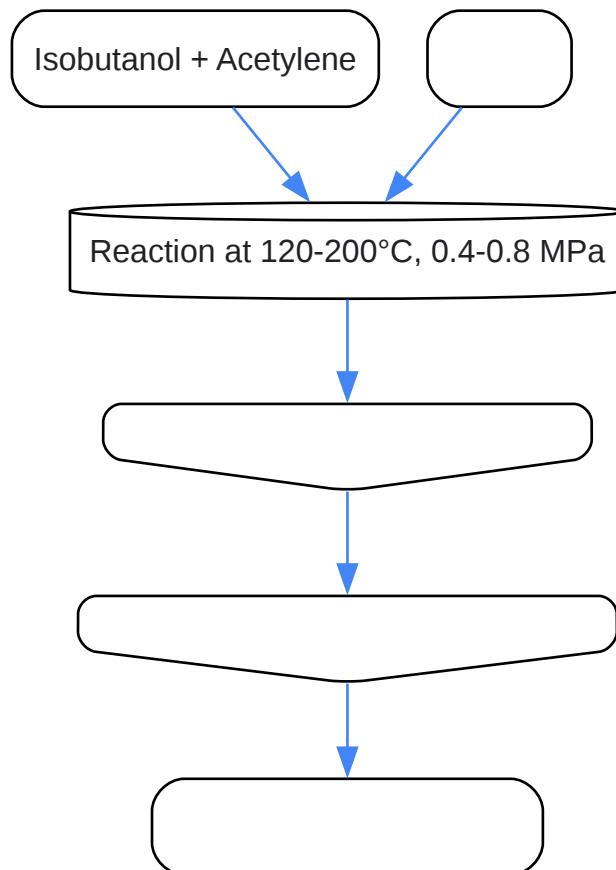
Introduction

Isobutyl vinyl ether (IBVE) is a colorless, flammable liquid with a characteristic ether-like odor. It is a key monomer in the production of a variety of polymers and copolymers, particularly polyvinyl ethers. These polymers find extensive applications in adhesives, coatings, lacquers, and as plasticizers.^[1] Its reactivity, driven by the electron-rich vinyl group, makes it a versatile intermediate in organic synthesis. This guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **isobutyl vinyl ether**, along with generalized experimental protocols for its synthesis and polymerization.

Chemical Structure and Identification

Isobutyl vinyl ether consists of an isobutyl group linked to a vinyl group through an ether linkage. The IUPAC name for this compound is 1-(ethenyloxy)-2-methylpropane.^[1]





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References

- 1. Vinyl isobutyl ether | C₆H₁₂O | CID 7992 - PubChem [pubchem.ncbi.nlm.nih.gov]
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